

# Personal protective equipment for handling M351-0056

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## Compound of Interest

Compound Name: M351-0056

Cat. No.: B11199581

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## Essential Safety and Handling Guide for M351-0056

This guide provides immediate, essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **M351-0056**, a novel low molecular weight compound that modulates the immune-checkpoint protein VISTA.<sup>[1]</sup> Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

## Personal Protective Equipment (PPE)

When handling **M351-0056**, the following personal protective equipment is mandatory to prevent skin and eye contact, as well as inhalation.<sup>[2]</sup>

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting.
Hand Protection	Gloves	Chemical impermeable.
Body Protection	Protective Clothing	Wear suitable protective clothing.
Respiratory	Self-contained breathing apparatus	Recommended for firefighting. <sup>[2]</sup>

## Emergency Procedures

In the event of accidental exposure to **M351-0056**, follow these first-aid measures immediately.  
[\[2\]](#)

Exposure Route	First-Aid Measure
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Handling and Storage

Proper handling and storage of **M351-0056** are crucial for maintaining its stability and preventing accidental exposure.

Handling:

- Handle in a well-ventilated place.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools.[\[2\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[2\]](#)

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)

- Store apart from foodstuff containers or incompatible materials.[\[2\]](#)

## Accidental Release and Disposal Plan

A clear plan for managing accidental spills and the disposal of **M351-0056** is essential for laboratory safety and environmental protection.

Accidental Release Measures:

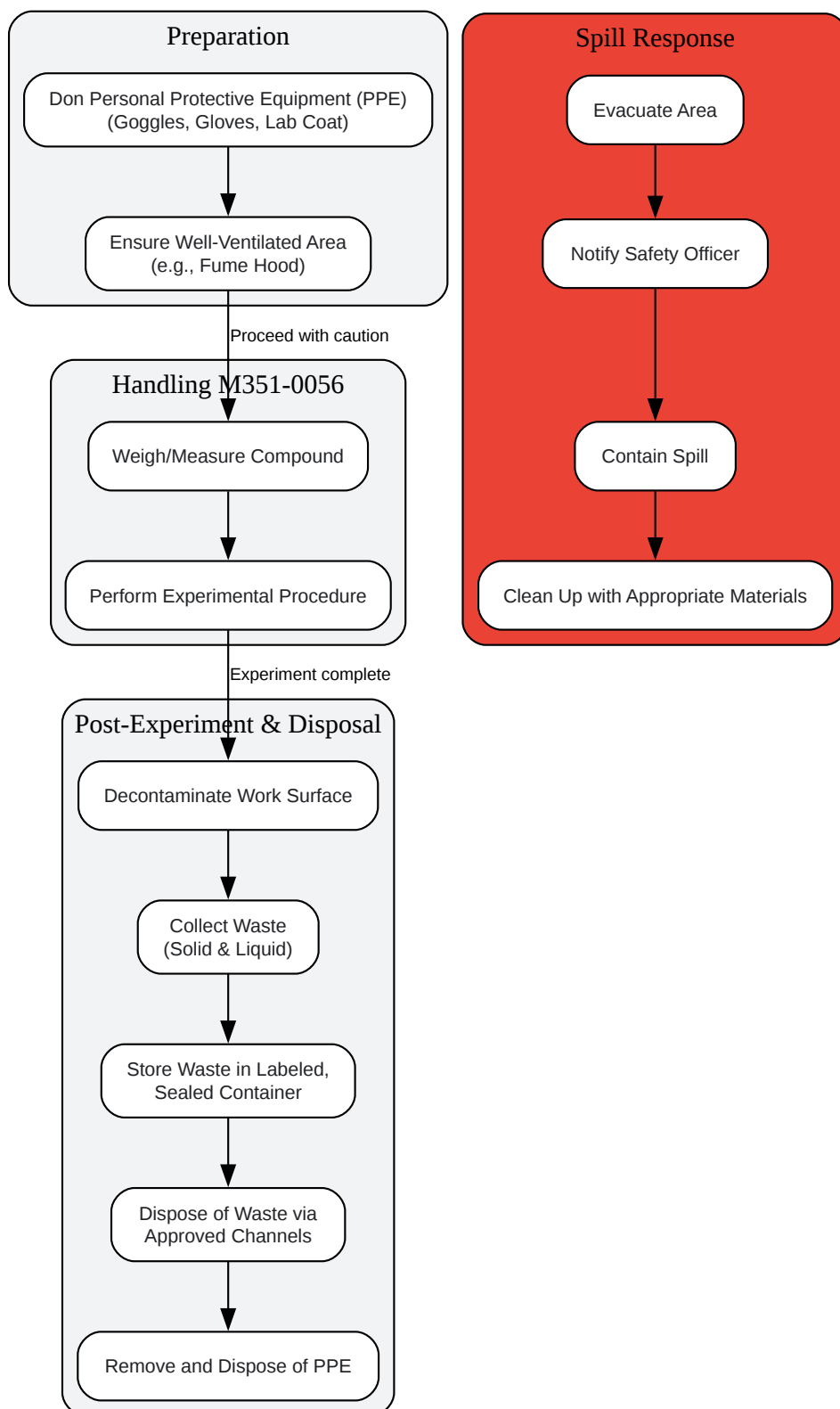
- Avoid dust formation.[\[2\]](#)
- Avoid breathing mist, gas, or vapors.[\[2\]](#)
- Use personal protective equipment, including chemical impermeable gloves.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Remove all sources of ignition.[\[2\]](#)
- Evacuate personnel to safe areas.[\[2\]](#)
- Prevent further spillage or leakage if it is safe to do so.[\[2\]](#)
- Do not let the chemical enter drains.[\[2\]](#)

Disposal:

- Collect and arrange disposal of the chemical.[\[2\]](#)
- Keep the chemical in suitable and closed containers for disposal.[\[2\]](#)
- Adhered or collected material should be promptly disposed of, in accordance with appropriate laws and regulations.[\[2\]](#)

## Experimental Workflow: Handling and Disposal

The following diagram outlines the standard procedure for the safe handling and disposal of **M351-0056** in a laboratory setting.



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## References

- 1. M351-0056 is a novel low MW compound modulating the actions of the immune-checkpoint protein VISTA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. targetmol.com [targetmol.com]
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